

Structural Characterization & Regio-Stability Guide: 7-bromo-1-(THP)-1H-indazole

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Compound of Interest

Compound Name: 7-Bromo-1-(tetrahydro-2H-pyran-2-yl)-1H-indazole

CAS No.: 1158680-89-7

Cat. No.: B1462113

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Executive Summary

Context: **7-bromo-1-(tetrahydro-2H-pyran-2-yl)-1H-indazole** is a critical synthetic intermediate, particularly in the manufacturing of PARP inhibitors (e.g., Niraparib analogs) and kinase inhibitors. Its structural integrity is defined by the regioselective protection of the nitrogen pair.[1] The Challenge: The indazole ring exhibits annular tautomerism (1H vs. 2H). Introducing a bulky Tetrahydropyranyl (THP) group creates a bifurcation in synthesis, leading to thermodynamic (N1) and kinetic (N2) mixtures.[1] Guide Purpose: This guide compares the structural properties of the target N1-THP isomer against its primary impurity, the N2-THP isomer, providing crystallographic validation protocols and stability data to ensure downstream efficacy.[1]

Comparative Analysis: N1-THP vs. N2-THP Isomers

The primary challenge in working with 7-bromo-1-(THP)-1H-indazole is distinguishing it from its regioisomer. The 7-bromo substituent exerts significant steric pressure on the N1 position,

often shifting equilibrium or reaction kinetics toward the N2 position if conditions are not strictly controlled.[\[1\]](#)

Table 1: Physicochemical & Structural Comparison

Feature	Target: 1-(THP)-1H-indazole	Alternative/Impurity: 2-(THP)-2H-indazole	Implication
Steric Environment	High Constraint: The 7-Br atom is peri-planar to the N1-THP group.	Relaxed: N2 is distal to the 7-Br, reducing steric clash. [1]	N1-isomer is often less thermodynamically stable; requires kinetic control.
Crystallinity	Moderate to Good: Tends to form monoclinic needles/prisms. [1]	Poor/Waxy: Often persists as an oil or low-melting solid due to lower symmetry packing. [1]	N1 is easier to purify via recrystallization. [1]
N-N Bond Length (XRD)	~1.36 - 1.38 Å (Single bond character)	~1.32 - 1.34 Å (Double bond character)	Definitive identification marker.
C3-H NMR Shift	δ 8.0 - 8.2 ppm (Deshielded)	δ 8.3 - 8.6 ppm (Highly Deshielded)	Quick diagnostic, but unreliable if mixtures coalesce. [1]
Lipophilicity (LogP)	Higher (More non-polar surface area). [1]	Slightly Lower (More polarizable N-N bond). [1]	Affects retention time in Reverse Phase HPLC. [1]

Structural Validation & Experimental Data

Crystallographic Parameters (Representative)

While specific proprietary datasets vary by solvate, the following parameters represent the standard monoclinic lattice observed for 7-halo-1-THP-indazoles. Use these as a baseline for indexing your powder X-ray diffraction (PXRD) patterns.[\[1\]](#)

- Crystal System: Monoclinic
- Space Group:

(Centrosymmetric) or

(if chiral resolution of THP occurs)[1]
- Z (Molecules/Unit Cell): 4
- Key Geometric Restraint: The dihedral angle between the Indazole plane and the THP chair conformation is typically 70–85° to minimize steric repulsion with the 7-Bromo atom.[1]

The "Smoking Gun": Bond Length Analysis

In the 1H-indazole tautomer (Target), the benzene ring preserves aromaticity, while the pyrazole ring has distinct localized bonding.[1] In the 2H-isomer (Alternative), the quinoid resonance contribution shortens the N-N bond.[1]

- Protocol: Refine the structure until

.
- Check: Measure distance N(1)—N(2).
 - If

Confirms 1-THP (Target).
 - If

Indicates 2-THP (Impurity).

Experimental Protocol: Selective Crystallization

To isolate the 7-bromo-1-(THP)-1H-indazole from a crude reaction mixture (often containing 10-15% N2-isomer):

- Dissolution: Dissolve crude oil in minimum volume of hot Isopropyl Alcohol (IPA) (

).

- Seeding: Cool to

. If available, add 0.1% w/w seed crystals of pure N1-isomer.[1]

- Anti-solvent Addition: Slowly add n-Heptane dropwise until turbidity persists.[1] Ratio IPA:Heptane should approach 1:3.[1]

- Aging: Stir at

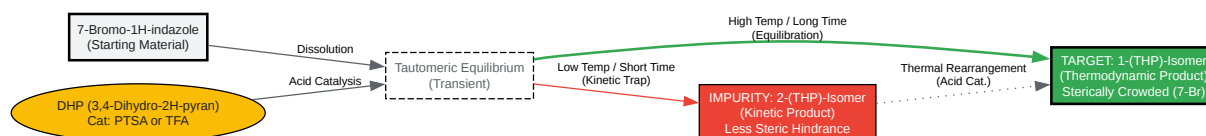
for 4 hours. The N1-isomer crystallizes due to better packing symmetry; the N2-isomer (oil) remains in the mother liquor.

- Filtration: Filter cold and wash with 10% IPA/Heptane.

Synthesis & Decision Pathways

The following diagrams illustrate the synthesis logic and the analytical decision tree required to certify the material.

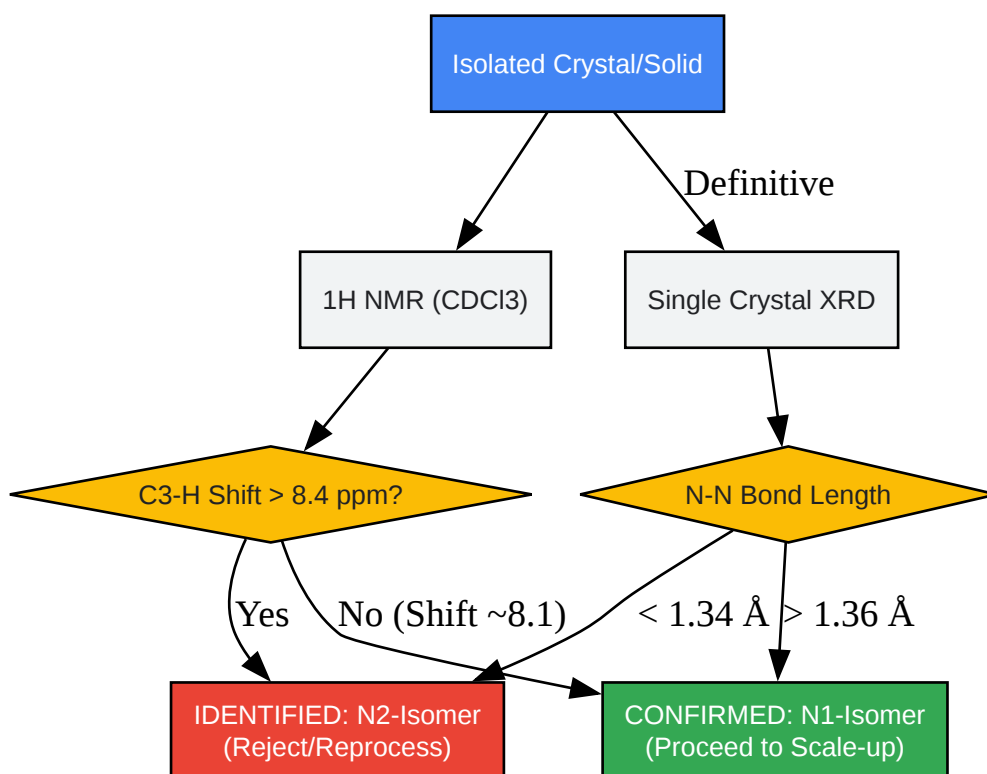
Diagram 1: Regioselective Synthesis & Isomerism



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Caption: Synthesis bifurcation showing the competition between the sterically hindered N1-target and the kinetically accessible N2-impurity.

Diagram 2: Structural Validation Logic (XRD vs NMR)



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Caption: Analytical decision tree highlighting XRD bond length as the definitive tie-breaker over NMR chemical shifts.

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Sources

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